

Technical Support Center: Mercury-199 Electric dipole moment (EDM) Experiments

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Compound of Interest

Compound Name: Mercury-199

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers conducting **Mercury-199** (^{199}Hg) electric dipole moment (EDM) experiments. The information is compiled from key publications in the field to address common challenges and sources of error.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental principle behind the ^{199}Hg EDM experiment?

A1: The experiment aims to measure the permanent electric dipole moment of the ^{199}Hg atom. A non-zero EDM would violate both Parity (P) and Time-reversal (T) symmetries, which, through the CPT theorem, implies CP violation beyond the Standard Model of particle physics. The experiment measures the Larmor precession frequency of spin-polarized ^{199}Hg atoms in parallel electric (E) and magnetic (B) fields. A true EDM would cause a shift in this frequency when the direction of the E-field is reversed relative to the B-field.

Q2: Why is ^{199}Hg a suitable atom for EDM experiments?

A2: ^{199}Hg is a diamagnetic atom with a nuclear spin of 1/2 and a $^1\text{S}_0$ electronic ground state. This structure makes it highly sensitive to CP-violating interactions within the nucleus while being relatively insensitive to magnetic fields from unpaired electrons. The Schiff theorem states that the nuclear EDM is screened by the atomic electrons; however, this screening is imperfect for a finite-sized nucleus, giving rise to a measurable atomic EDM induced by a

nuclear Schiff moment. Additionally, ^{199}Hg has a long spin coherence time, which is crucial for measurement sensitivity.[1][2]

Q3: What is the purpose of using a four-cell stack in the experimental setup?

A3: Modern ^{199}Hg EDM experiments utilize a stack of four vapor cells. The inner two cells are subjected to high-voltage electric fields of opposite polarity and are used for the primary EDM measurement. The outer two cells are kept at zero electric field and function as co-magnetometers. This configuration is crucial for canceling out noise from magnetic field gradients and for identifying and mitigating systematic errors.[3][4][5] By taking specific combinations of the precession frequencies from the four cells, researchers can isolate the EDM signal from common-mode magnetic field fluctuations.[4]

Q4: How is the spin precession of the ^{199}Hg atoms measured?

A4: The spin precession is typically measured using optical methods. First, the ^{199}Hg atoms are spin-polarized using optical pumping with circularly polarized UV laser light. After the pumping phase, the precession of the polarized spins is detected by observing the Faraday rotation of a linearly polarized probe laser beam that passes through the vapor cells.[1][6][7][8] The angle of rotation of the probe beam's polarization oscillates at the Larmor frequency, providing a precise measure of the spin precession.[1]

Troubleshooting Guide

This section addresses specific technical issues and sources of systematic error that may arise during a ^{199}Hg EDM experiment.

Issue 1: Unstable or Drifting Larmor Frequency

- Possible Cause: Fluctuations in the ambient magnetic field.
- Troubleshooting Steps:
 - Verify Magnetic Shielding: Ensure the integrity of the mu-metal shields surrounding the apparatus. Check for any new magnetic materials brought into the vicinity of the experiment.

- Utilize Co-magnetometers: The primary defense against magnetic field drifts is the use of the outer cells as co-magnetometers. The frequency difference between the inner cells, with the common-mode drift removed by subtracting the averaged frequency of the outer cells, should be stable.
- Data Analysis: Employ data analysis techniques that are robust to slow drifts in the magnetic field. Taking the difference in precession frequencies between the two EDM cells with oppositely directed electric fields helps to cancel the noise from magnetic field fluctuations.[\[2\]](#)

Issue 2: High Voltage (HV) Correlated Frequency Shifts (False EDM Signal)

- Possible Cause 1: Leakage Currents: Currents flowing across the insulating surfaces of the vapor cells can generate magnetic fields that are correlated with the HV switching, mimicking an EDM signal. This was a dominant systematic error in earlier experiments.[\[2\]](#)[\[9\]](#)
- Troubleshooting Steps:
 - Material Selection and Cleaning: Use materials with high electrical resistivity for cell construction (e.g., fused silica). Meticulously clean all surfaces to minimize surface contamination that could lead to current leakage.
 - Guard Electrodes: Implement guard electrodes to intercept potential leakage currents.
 - Monitoring: Continuously monitor leakage currents and discard data runs where they exceed a predetermined threshold.
- Possible Cause 2: Motional Magnetic Fields ($v \times E$ Effect): If the mercury atoms have a net velocity (v) in the presence of the electric field (E), they will experience an effective magnetic field in their rest frame. This motional field can couple to the magnetic field gradient, causing a frequency shift that reverses with the E-field.[\[2\]](#)[\[10\]](#)
- Troubleshooting Steps:
 - Minimize Atom Motion: Ensure the thermal equilibrium of the mercury vapor.

- Magnetic Field Homogeneity: Map and minimize magnetic field gradients within the experimental volume. This can be done by translating the vapor cells within the magnetic field and measuring the Larmor frequency at different positions.[\[9\]](#)
- Possible Cause 3: HV-Correlated Cell Motion: The application of high voltage can cause physical motion of the vapor cells due to electrostatic forces. If this motion occurs within a non-uniform magnetic field, it can lead to a change in the Larmor frequency that is correlated with the HV polarity.[\[1\]](#) This has been identified as a significant systematic effect in recent experiments.[\[1\]](#)[\[9\]](#)
- Troubleshooting Steps:
 - Mechanical Stability: Ensure the rigid mounting of the vapor cells and electrodes.
 - Magnetic Field Gradient Mapping: Carefully map the magnetic field gradients to understand their potential coupling with any cell motion.[\[9\]](#)
 - Symmetric Cell and Electrode Design: Design the cell and electrode structure to minimize any net force or torque under high voltage.

Issue 3: Inconsistent Results Between Different Experimental Runs

- Possible Cause: Changes in the experimental apparatus or environment over time. This could include variations in buffer gas composition, contamination of cell surfaces, or magnetization of nearby components.[\[4\]](#)
- Troubleshooting Steps:
 - Systematic Checks: Regularly perform systematic checks by varying experimental parameters (e.g., magnetic field direction, cell orientation) to look for inconsistencies.[\[2\]](#)
[\[11\]](#)
 - Blinding Analysis: Implement a blind analysis, where a random offset is added to the data, to prevent unintentional bias during data selection and analysis.[\[4\]](#)

- Material Purity: Test all materials used in the vicinity of the vapor cells for ferromagnetic contamination using sensitive magnetometers like SQUIDs.[4]

Quantitative Data Summary

The following tables summarize the systematic error budgets from several key ^{199}Hg EDM experiments, showcasing the evolution of error control in the field.

Table 1: Systematic Error Budget from Romalis et al. (2001)[2]

Source of Systematic Error	Estimated Uncertainty (10^{-28} e cm)
Leakage Currents	< 0.30
$\mathbf{v} \times \mathbf{E}$ Effect	< 0.20
Other Miscellaneous Effects	< 0.15
Total Systematic Uncertainty (in quadrature)	0.40

Table 2: Systematic Error Budget from Griffith et al. (2009)[11]

Source of Systematic Error	Estimated Uncertainty (10^{-30} e cm)
Leakage Currents	0.81
Motional B-fields	0.90
Geometric Phases	0.10
E-field Correlations	2.90
E^2 Effects	0.62
Total Systematic Uncertainty (in quadrature)	7.63

Table 3: Systematic Error Budget from Graner et al. (2016)[8]

Source of Systematic Error	Estimated Uncertainty (10^{-30} e cm)
Total Systematic Uncertainty	1.48

Note: The 2016 paper provides a total systematic uncertainty without a detailed public breakdown in the provided search results. The significant reduction in total systematic uncertainty reflects improvements in controlling various error sources.

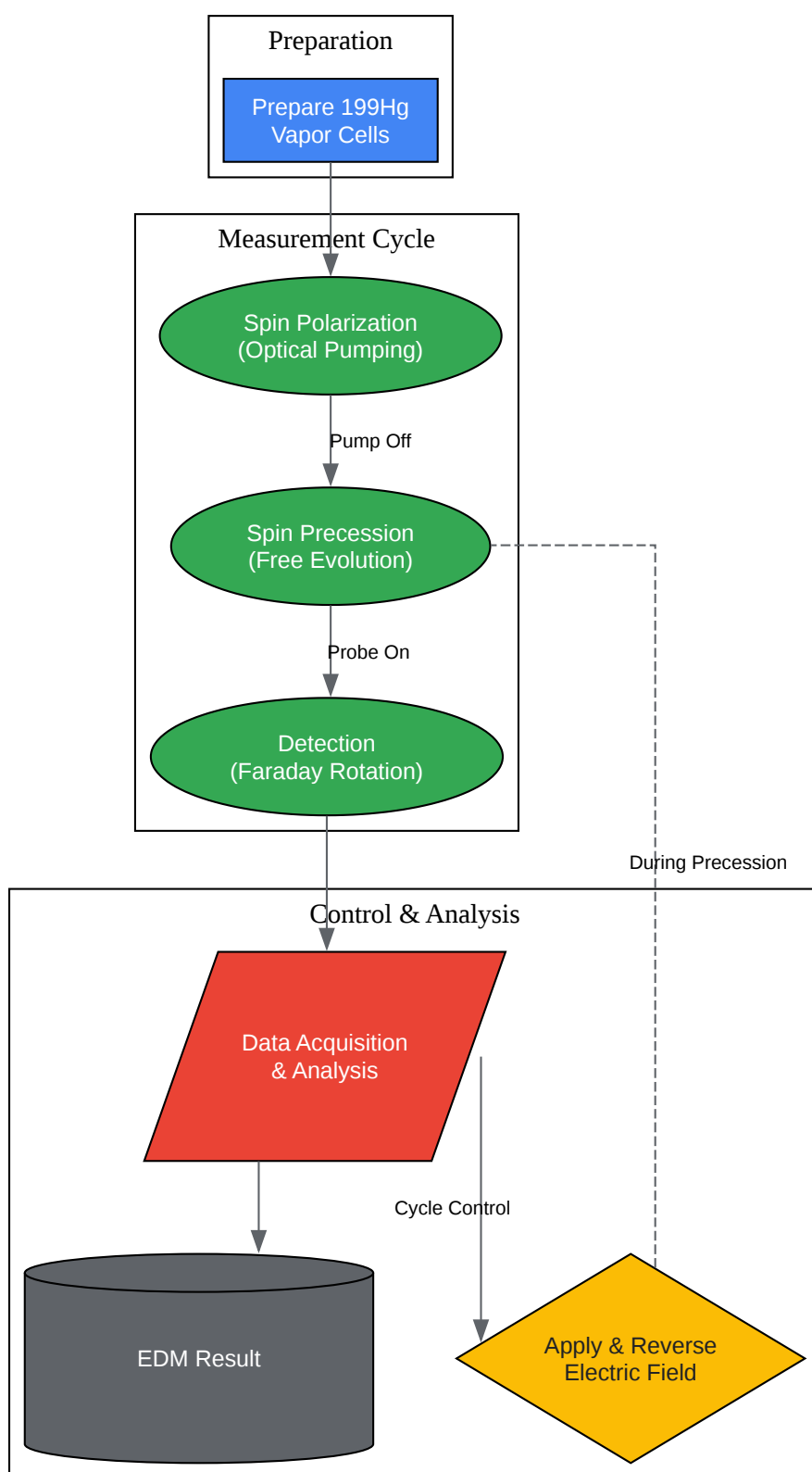
Experimental Protocols

A generalized protocol for a modern ^{199}Hg EDM experiment is as follows:

- Preparation of ^{199}Hg Vapor Cells:
 - Fabricate cells from fused silica.
 - Enrich the mercury to a high concentration of the ^{199}Hg isotope.
 - Introduce a small amount of enriched mercury and a buffer gas (e.g., N_2 , CO) into the cells.
 - The cells are sealed under vacuum.
- Spin Polarization (Pump Phase):
 - A strong, circularly polarized UV laser beam, tuned to the $6^1\text{S}_0 \rightarrow 6^3\text{P}_1$ transition of Hg at 253.7 nm, is directed through the vapor cells.
 - This optical pumping process transfers angular momentum from the photons to the ^{199}Hg atoms, polarizing their nuclear spins perpendicular to the applied magnetic field.
- Spin Precession (Probe Phase):
 - The pump beam is turned off.
 - The polarized ^{199}Hg spins precess around the static magnetic field (B-field) at the Larmor frequency.
 - A weak, linearly polarized probe laser beam, detuned from the atomic resonance, is passed through the cells.

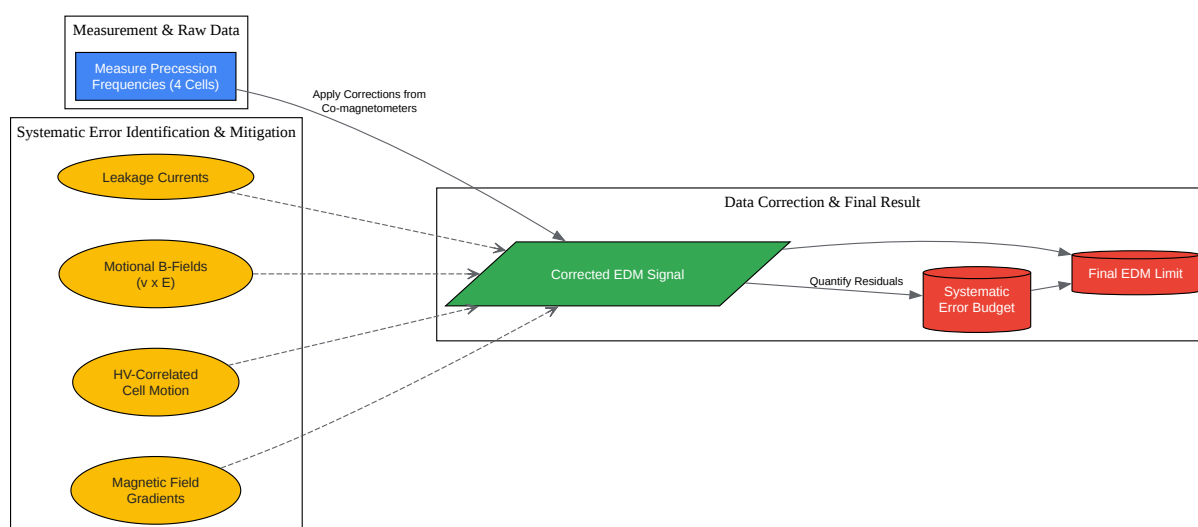
- The spin precession of the mercury atoms causes a rotation of the polarization plane of the probe beam via the Faraday effect.
- Detection:
 - The rotation of the probe beam's polarization is measured using a polarimeter, which typically consists of a polarizing beam splitter and two photodetectors.
 - The intensity difference between the two photodetectors oscillates at the Larmor frequency.
 - The frequency of this oscillation is precisely determined through data acquisition and analysis.
- Application of Electric Field and Reversals:
 - A strong, static electric field (E-field) is applied to the two central cells, parallel or anti-parallel to the B-field.
 - The direction of the E-field is periodically reversed.
 - The Larmor frequencies are measured for both E-field polarities. A difference in frequency that correlates with the E-field reversal is the signature of an EDM.
- Data Acquisition and Analysis:
 - Data is collected over many cycles of E-field reversals and for both directions of the B-field.
 - The precession frequencies from all four cells are used to calculate the EDM signal while correcting for magnetic field drifts and gradients.
 - A thorough analysis of potential systematic errors is performed to ensure that any measured frequency shift is not due to a false effect.

Visualizations



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Caption: Experimental workflow for a ^{199}Hg EDM measurement.



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Caption: Logical flow of error analysis in ^{199}Hg EDM experiments.

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